

# Technical Guide: Ethyl 2-hydroxy-4-oxopentanoate

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## Compound of Interest

Compound Name: Ethyl 2-hydroxy-4-oxopentanoate

CAS No.: 16508-89-7

Cat. No.: B3108404

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## Nomenclature, Synthesis, and Application in Chiral Scaffolding

### Executive Summary

**Ethyl 2-hydroxy-4-oxopentanoate** (EHO) is a bifunctional chiral building block characterized by a gamma-keto-alpha-hydroxy ester framework. While historically recognized as a transient intermediate in the acid-catalyzed conversion of lignocellulosic biomass to ethyl levulinate, recent advancements in asymmetric organocatalysis have elevated its status to a valuable chiral synthon. Its structure—featuring a reactive ketone, a secondary alcohol, and an ester moiety—offers orthogonal functionalization sites, making it a versatile precursor for polyketide mimetics, statin side-chains, and heterocyclic pharmacophores.

### Nomenclature and Structural Analysis

The IUPAC name **ethyl 2-hydroxy-4-oxopentanoate** is derived systematically based on the priority rules of functional groups.

#### 2.1 Nomenclature Deconstruction

- Parent Chain: Pentanoic acid (5 carbons). The carboxylate carbon is C1.
- Principal Functional Group: Ester (Suffix: -oate). The ethyl group is the alkyl substituent on the oxygen.
- Substituents:
  - C2 Position: Hydroxy group (-OH).<sup>[1]</sup> Alcohol has lower priority than ester.
  - C4 Position: Oxo group (=O). Ketone has lower priority than ester.
- Stereochemistry: The C2 carbon is a chiral center, existing as either the (2R)- or (2S)- enantiomer.

Systematic Name: **Ethyl 2-hydroxy-4-oxopentanoate** Common Synonyms: Ethyl 2-hydroxy-4-oxovalerate; EHO; 2-Hydroxy-4-oxopentanoic acid ethyl ester.

## 2.2 Chemical Profile

| Property          | Data                                          |
|-------------------|-----------------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>12</sub> O <sub>4</sub> |
| Molecular Weight  | 160.17 g/mol                                  |
| SMILES            | CCOC(=O)C(O)CC(C)=O                           |
| InChIKey          | KMGFCSZYXHRXSL-UHFFFAOYSA-N                   |
| Chirality         | C2 (R/S)                                      |
| Physical State    | Colorless to pale yellow oil                  |

## Synthesis Methodologies

The synthesis of EHO follows two distinct paradigms: Biomass Valorization (industrial/racemic) and Asymmetric Organocatalysis (pharma/enantioenriched).

### 3.1 Route A: Asymmetric Aldol Reaction (Pharma-Grade)

For drug development applications requiring high enantiomeric excess (ee), the direct aldol reaction between ethyl glyoxylate and acetone is the preferred route.

- Mechanism: The reaction proceeds via an enamine or enol mechanism where acetone acts as the nucleophile attacking the highly electrophilic aldehyde of ethyl glyoxylate.
- Catalysis: Chiral phosphoric acids or proline derivatives can induce asymmetry at the C2 position.

Protocol (Representative Scale):

- Reagents: Freshly distilled ethyl glyoxylate (1.0 eq), Acetone (excess/solvent), Catalyst (e.g., (S)-BINOL-derived phosphoric acid, 5 mol%).
- Conditions: Stir at 0°C to room temperature for 24–48 hours.
- Work-up: Quench with saturated NH<sub>4</sub>Cl. Extract with ethyl acetate.
- Purification: Flash column chromatography (Hexane/EtOAc).
- Yield/ee: Typically 60–80% yield; >90% ee depending on the catalyst.

### 3.2 Route B: Acid-Catalyzed Biomass Conversion (Industrial)

EHO is a key intermediate in the "Biofine" type processes where cellulose or glucose is converted to ethyl levulinate.<sup>[2]</sup>

- Pathway: Glucose

Fructose

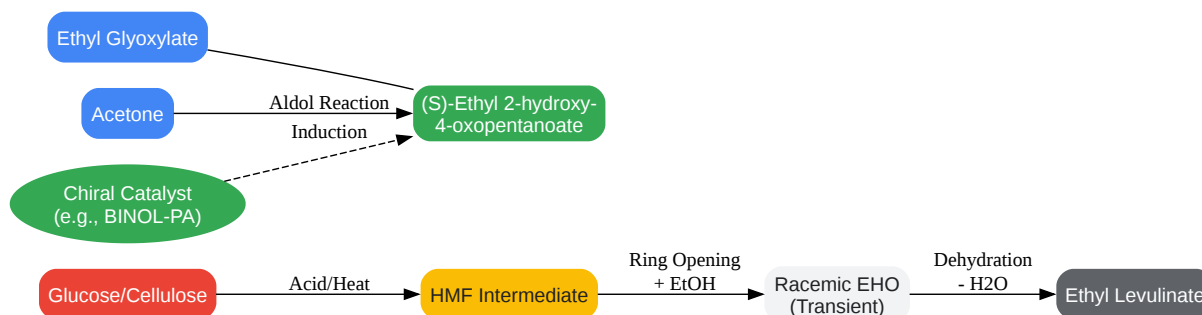
HMF

Ring opening

EHO

Ethyl Levulinate.

- Significance: While this route produces racemic EHO, it is highly scalable. The EHO intermediate is often transient, rapidly dehydrating/decarboxylating to form ethyl levulinate (ethyl 4-oxopentanoate).



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Figure 1: Dual synthetic pathways for **Ethyl 2-hydroxy-4-oxopentanoate**. Top: Biomass degradation route.[3] Bottom: Asymmetric aldol synthesis.

## Analytical Characterization

Validating the structure of EHO requires careful analysis of NMR data to distinguish it from its dehydration product (ethyl levulinate) or the 2,4-dioxo analog.

### 4.1 Nuclear Magnetic Resonance (NMR)

Data based on the (S)-enantiomer in CDCl<sub>3</sub> (270 MHz):

| Nucleus         | Shift ( $\delta$ ppm) | Multiplicity          | Assignment                                           |
|-----------------|-----------------------|-----------------------|------------------------------------------------------|
| $^1\text{H}$    | 1.28                  | Triplet ( $J=7.1$ Hz) | Ester Methyl (-OCH <sub>2</sub> CH <sub>3</sub> )    |
| $^1\text{H}$    | 2.20                  | Singlet               | Ketone Methyl (CH <sub>3</sub> -C=O)                 |
| $^1\text{H}$    | 2.89                  | Doublet of Doublets   | C3 Methylene (-CH <sub>2</sub> -)                    |
| $^1\text{H}$    | 4.27                  | Quartet ( $J=7.1$ Hz) | Ester Methylene (-OCH <sub>2</sub> CH <sub>3</sub> ) |
| $^1\text{H}$    | 4.40–4.50             | Multiplet             | C2 Methine (-CH(OH)-)                                |
| $^{13}\text{C}$ | 14.2                  | -                     | Ester Methyl                                         |
| $^{13}\text{C}$ | 30.5                  | -                     | Ketone Methyl                                        |
| $^{13}\text{C}$ | 47.0                  | -                     | C3 Methylene                                         |
| $^{13}\text{C}$ | 61.9                  | -                     | Ester Methylene                                      |
| $^{13}\text{C}$ | 67.2                  | -                     | C2 Methine (Chiral Center)                           |
| $^{13}\text{C}$ | 173.6                 | -                     | Ester Carbonyl (C1)                                  |
| $^{13}\text{C}$ | 206.5                 | -                     | Ketone Carbonyl (C4)                                 |

Note: Chemical shifts may vary slightly depending on concentration and solvent.

## Applications in Drug Development[5]

### 5.1 Chiral Building Block for 1,3-Diols

EHO serves as a masked form of 2,4-dihydroxypentanoic acid. Stereoselective reduction of the C4 ketone (using borohydrides or biocatalytic ketoreductases) yields 2,4-diol esters. These motifs are prevalent in:

- **Statins:** The side chains of HMG-CoA reductase inhibitors often contain alternating hydroxyl groups (1,3-diol arrays).

- Polyketide Antibiotics: EHO mimics the acetate/propionate units found in macrolide biosynthesis.

## 5.2 Heterocycle Synthesis

The gamma-keto-alpha-hydroxy arrangement allows for cyclization reactions:

- Butenolides: Acid-catalyzed lactonization yields substituted furanones.
- Isoxazoles/Pyrazoles: Reaction with hydroxylamine or hydrazines targets the C4 ketone and C1 ester (or potentially the C2 alcohol via activation) to form bioactive heterocycles used in anti-inflammatory research.

## 5.3 Self-Validating Protocol: Enantiomeric Excess Determination

To ensure the integrity of the chiral starting material before use in synthesis:

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane/Isopropanol (90:10 to 98:2).
- Flow Rate: 0.5–1.0 mL/min.
- Detection: UV at 210–220 nm (Ester absorption).
- Expectation: Baseline separation of (R) and (S) enantiomers is required to validate "chiral pool" status.

## References

- Biomass Pathway & Intermediate Identification
  - Title: Reaction mechanism of ethyl levulinate by catalytic liquefaction of lignocellulosic biomass.[2]
  - Source: ResearchG
  - URL:[[Link](#)]
- Asymmetric Synthesis & NMR Data

- Title: Aza-Ene Type Reaction of Glyoxylate with Enecarbamates Catalyzed by Chiral Phosphoric Acids (Supporting Inform
- Source: Wiley-VCH (Angewandte Chemie).
- URL:[[Link](#)]
- General Chemical Data
  - Title: Ethyl 2-hydroxy-4-oxopentano
  - Source: PubChem.[4]
  - URL:[[Link](#)]

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